

# Stannous Sulfate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stannous sulfate

Cat. No.: B148045

[Get Quote](#)

## Introduction

**Stannous sulfate** ( $\text{SnSO}_4$ ), also known as tin(II) sulfate, is an inorganic compound with significant applications across various scientific and industrial domains, including a noteworthy role in pharmaceutical formulations. This technical guide provides an in-depth overview of the core physical and chemical properties of **stannous sulfate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental protocols, and visualizes complex processes to facilitate a comprehensive understanding of this versatile compound.

## Physical Properties

**Stannous sulfate** is a white to off-white crystalline solid that is odorless.<sup>[1][2][3]</sup> It is known to be hygroscopic, readily absorbing moisture from the air.<sup>[4][5][6]</sup> This property necessitates storage in dry conditions to maintain its integrity.

## Tabulated Physical Data

The following table summarizes the key physical properties of **stannous sulfate** for easy reference and comparison.

Property	Value	References
Molecular Formula	SnSO <sub>4</sub>	[7]
Molecular Weight	214.75 g/mol	[7]
Appearance	White to off-white crystalline powder	[1][2][5][6]
Odor	Odorless	[1][3]
Melting Point	360 °C (decomposes)	[1][7][8]
Boiling Point	Decomposes to SnO <sub>2</sub> and SO <sub>2</sub>	[7]
Density	4.15 g/cm <sup>3</sup>	[1][7][8]
Solubility in Water	330 g/L (20 °C)	[1][9]
Crystal Structure	Orthorhombic	[10][11]

## Chemical Properties

**Stannous sulfate** is a convenient source of tin(II) ions. It is stable under normal conditions but is sensitive to moisture and incompatible with strong oxidizing agents.[1]

## Hydrolysis

In aqueous solutions, particularly at low concentrations, **stannous sulfate** is susceptible to hydrolysis, which leads to the formation of insoluble basic tin sulfates.[12] To obtain a clear solution, it is often dissolved in a dilute solution of sulfuric acid.[1][5][13] The hydrolysis process involves the reaction of Sn<sup>2+</sup> ions with water, leading to a decrease in the pH of the solution.[14]

## Redox Reactions

The tin(II) ion in **stannous sulfate** is a reducing agent and can be oxidized to the more stable tin(IV) state.[8] This reducing property is utilized in various applications, such as in analytical chemistry and in industrial processes like tin plating.[15]

## Tabulated Chemical Data

Property	Description	References
CAS Number	7488-55-3	[1][7]
pH	1.6 (50 g/L in H <sub>2</sub> O at 20 °C)	[1][3]
Stability	Stable, but moisture sensitive.	[1]
Incompatibilities	Strong oxidizing agents.	[1]
Decomposition Products	Tin oxides, sulfur oxides.	[16]

## Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **stannous sulfate**.

### Synthesis of Stannous Sulfate

A common laboratory-scale synthesis of **stannous sulfate** involves the displacement reaction between metallic tin and copper(II) sulfate.[5]

Protocol:

- Prepare a dilute solution of sulfuric acid.
- Add metallic tin to the acidic solution.
- Slowly add a solution of copper(II) sulfate to the mixture while stirring under a nitrogen atmosphere to prevent oxidation.
- The reaction mixture is then boiled and concentrated under a vacuum.
- The resulting **stannous sulfate** crystals are filtered, washed with alcohol and ether, and then dried.[12]

### Determination of Melting Point (Capillary Method)

The melting point of **stannous sulfate** can be determined using a standard capillary melting point apparatus.

Protocol:

- Ensure the **stannous sulfate** sample is finely powdered and completely dry.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a steady rate (e.g., 10-20 °C/min) until the temperature is about 15-20 °C below the expected melting point.
- Reduce the heating rate to 1-2 °C/min.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range represents the melting point. Note that **stannous sulfate** decomposes at its melting point.<sup>[1][7]</sup>

## Determination of Bulk Density

The bulk density of **stannous sulfate** powder can be determined by measuring the volume of a known mass of the powder.

Protocol:

- Weigh a clean, dry 100 mL graduated cylinder.
- Gently pour a known mass (e.g., 50 g) of **stannous sulfate** powder into the graduated cylinder without compacting it.
- Level the surface of the powder and record the volume.
- Calculate the bulk density using the formula: Bulk Density = Mass / Volume.

## Determination of Aqueous Solubility

The solubility of **stannous sulfate** in water can be determined by preparing a saturated solution and measuring the concentration of the dissolved salt.

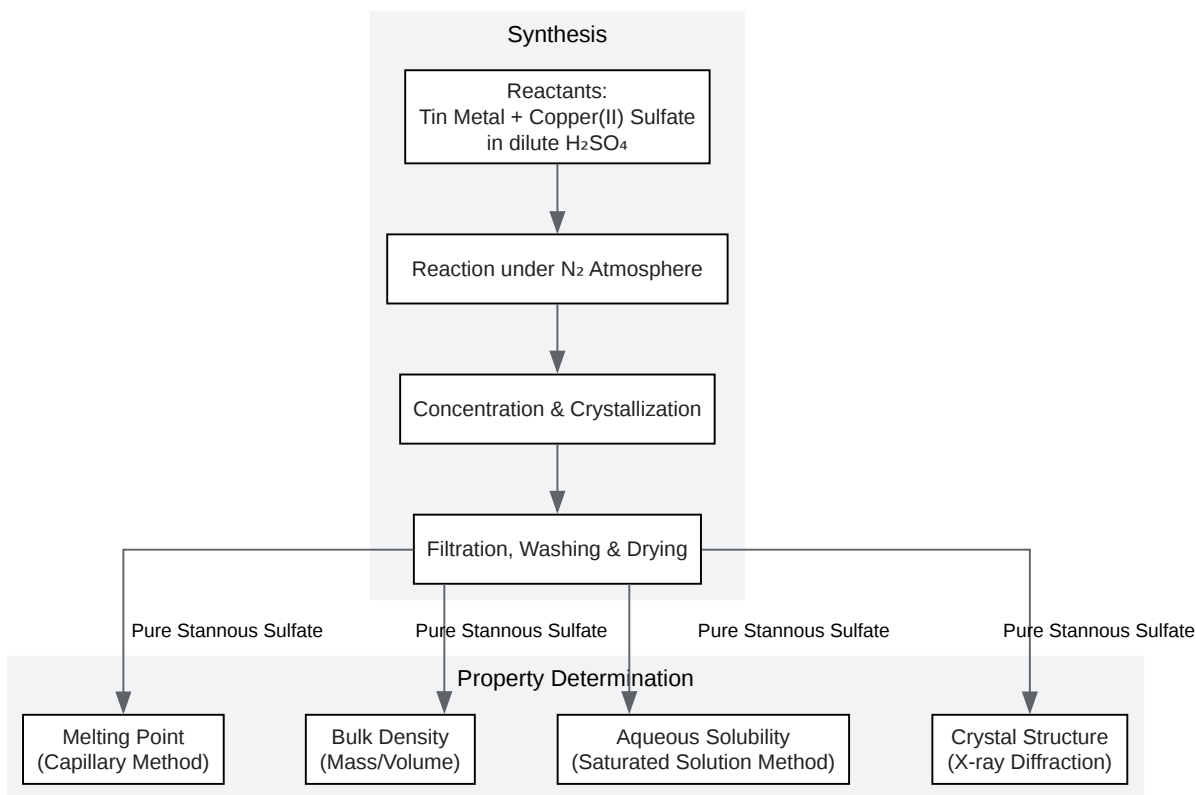
Protocol:

- Add an excess amount of **stannous sulfate** to a known volume of deionized water in a flask.
- Stir the mixture at a constant temperature for a sufficient time to ensure equilibrium is reached (e.g., 24 hours).
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant solution.
- Evaporate the water from the withdrawn sample in a pre-weighed evaporating dish.
- Weigh the evaporating dish with the dry residue.
- The mass of the residue corresponds to the amount of **stannous sulfate** dissolved in the withdrawn volume of water.
- Calculate the solubility in g/L.

## Visualization of Processes

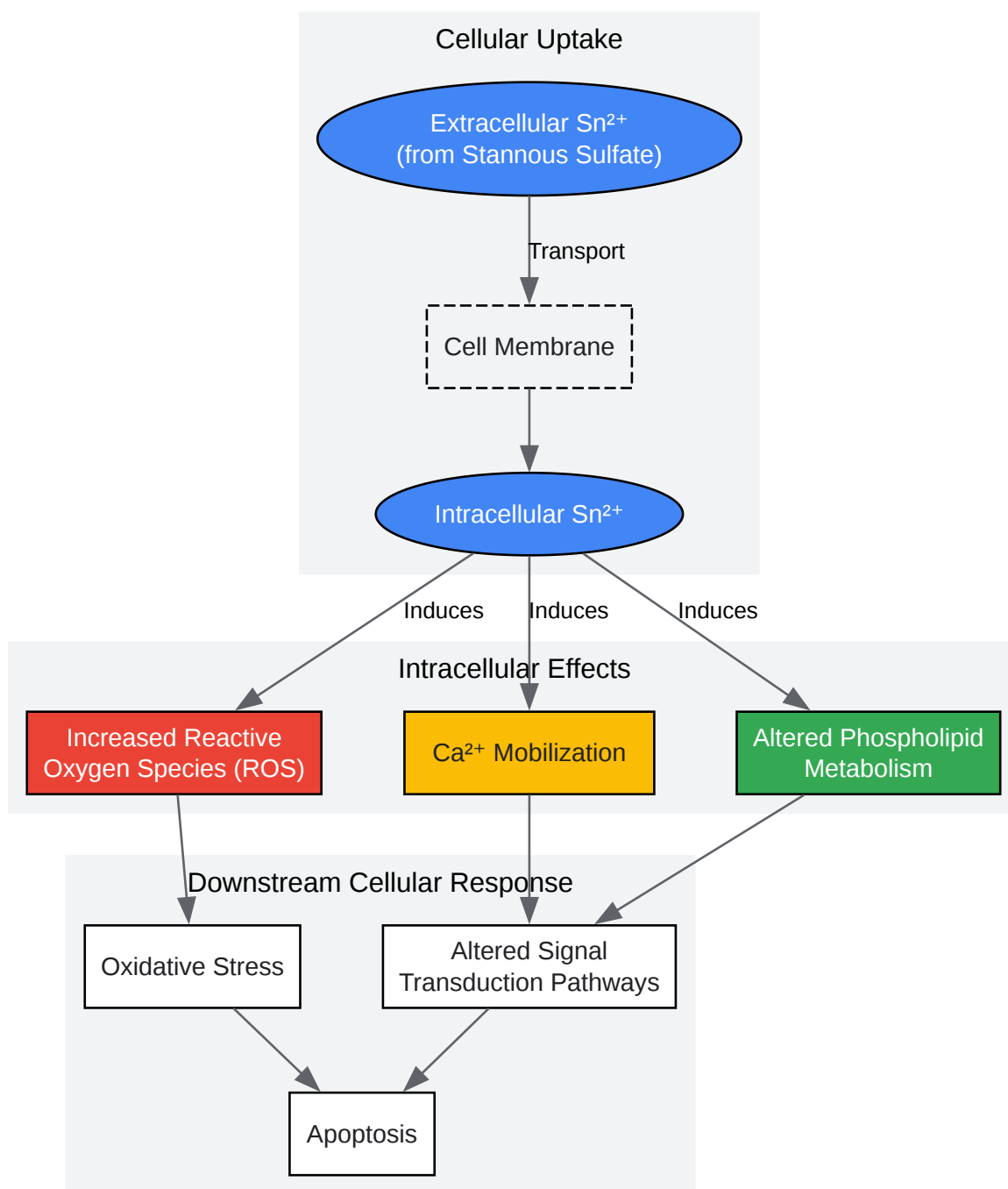
The following diagrams, created using the DOT language, illustrate key workflows and potential biological interactions of **stannous sulfate**.

## Experimental Workflow for Stannous Sulfate Characterization

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of **stannous sulfate**.

## Hypothetical Signaling Pathway of Tin(II) Ions

[Click to download full resolution via product page](#)

Caption: Potential cellular effects of tin(II) ions relevant to drug development.

## Applications in Research and Drug Development

**Stannous sulfate** serves as a versatile reagent in various research and industrial applications. In the pharmaceutical sector, it is utilized as a stabilizing agent in some formulations.[4] The tin(II) ion's ability to act as a reducing agent is crucial in certain analytical methods and synthetic processes.

For drug development professionals, understanding the biological effects of tin compounds is of growing interest. While much of the research has focused on organotin compounds, inorganic tin salts like **stannous sulfate** can also exhibit biological activity. Studies have suggested that tin compounds can influence cellular processes, including the immune response and signal transduction pathways.[1][17] For instance, tin ions have been shown to induce the generation of reactive oxygen species (ROS) in cells, which can lead to oxidative stress and apoptosis.[18] [19] Furthermore, tin compounds may affect intracellular calcium mobilization and phospholipid metabolism, key components of cellular signaling.[1][17] This suggests potential, yet to be fully explored, applications or considerations for **stannous sulfate** in therapeutic contexts.

## Safety and Handling

**Stannous sulfate** is classified as harmful if swallowed or inhaled and can cause skin and eye irritation.[20][21] It is essential to handle this compound with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.[17]

## Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **stannous sulfate**, along with practical experimental protocols for their determination. The inclusion of visualized workflows and a hypothetical signaling pathway aims to bridge the gap between the fundamental chemistry of this compound and its potential relevance in the field of drug development. For researchers and scientists, a thorough understanding of these core characteristics is paramount for its effective and safe application in both laboratory and industrial settings. Further research into the specific biological mechanisms of **stannous sulfate** will be crucial in fully elucidating its potential in pharmaceutical sciences.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. [Biological functions of tin and disease] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Buy Stannous Sulfate Reagent Grade | Trusted Chemical Supplier [allanchem.com]
- 3. Stannous sulfate: properties, applications and toxicity\_Chemicalbook [chemicalbook.com]
- 4. Stannous Sulfate | 7488-55-3 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. dspace.library.uu.nl [dspace.library.uu.nl]
- 6. A new method for determining the solubility of salts in aqueous solutions at elevated temperatures [pubs.usgs.gov]
- 7. chemimpex.com [chemimpex.com]
- 8. 360iresearch.com [360iresearch.com]
- 9. Overview of the Pathophysiological Implications of Organotins on the Endocrine System - PMC [pmc.ncbi.nlm.nih.gov]
- 10. fountainheadpress.com [fountainheadpress.com]
- 11. Metal Ion Signaling in Biomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Render a model's reaction network (pysb.tools.render\_reactions) — PySB 1.16.0+24.g12213c1 documentation [pysb.readthedocs.io]
- 13. Determination of the solubility of inorganic salts by headspace gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. scribd.com [scribd.com]
- 15. Stannous sulfate | 7488-55-3 [chemicalbook.com]
- 16. sketchviz.com [sketchviz.com]
- 17. [Biological activity of tin and immunity] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 19. researchgate.net [researchgate.net]
- 20. atamankimya.com [atamankimya.com]
- 21. scribd.com [scribd.com]
- To cite this document: BenchChem. [Stannous Sulfate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148045#physical-and-chemical-properties-of-stannous-sulfate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)